

Application Notes and Protocols for Fisogatinib in Cell Culture Experiments

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fisogatinib, also known as BLU-554, is a potent, selective, and orally bioavailable inhibitor of Fibroblast Growth Factor Receptor 4 (FGFR4).[1][2][3] It functions as an irreversible covalent inhibitor, binding to a unique cysteine residue (Cys552) within the FGFR4 kinase domain.[4] This high degree of selectivity makes **Fisogatinib** a valuable tool for investigating FGFR4-driven signaling pathways, particularly in hepatocellular carcinoma (HCC) where the FGF19-FGFR4 signaling axis is often aberrantly activated.[5][6][7] These application notes provide detailed protocols for the proper dissolution and use of **Fisogatinib** in cell culture experiments to ensure reliable and reproducible results.

Chemical Properties and Solubility

Proper dissolution is critical for the accurate application of **Fisogatinib** in in vitro studies. **Fisogatinib** is a solid, white to light yellow powder.[1] Its solubility in common laboratory solvents is a key consideration for stock solution preparation. The compound is readily soluble in Dimethyl Sulfoxide (DMSO) but has limited solubility in ethanol and is insoluble in water.[2][3] For optimal results, it is highly recommended to use fresh, anhydrous DMSO, as the hygroscopic nature of DMSO can lead to the absorption of moisture, which significantly reduces the solubility of **Fisogatinib**.[1][2]

Quantitative Data Summary

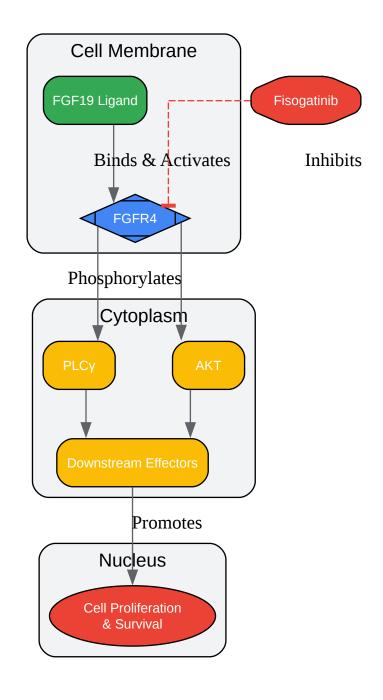


Property	Value	Source
Molecular Weight	503.38 g/mol	[1][8]
Chemical Formula	C24H24Cl2N4O4	[1][8]
CAS Number	1707289-21-1	[1]
Solubility in DMSO	up to 100 mg/mL (~198.66 mM)	[1][2]
Solubility in Ethanol	2 mg/mL (~3.97 mM)	[2][9]
Solubility in Water	Insoluble	[2][3]
Appearance	White to light yellow solid	[1]

Signaling Pathway Inhibition

Fisogatinib exerts its biological effect by inhibiting the FGFR4 signaling pathway. In certain cancers, such as HCC, overexpression of the ligand FGF19 leads to the activation of its receptor, FGFR4.[5][6] This activation triggers downstream signaling cascades, including the AKT pathway, which promotes tumor cell proliferation and survival.[10][11] **Fisogatinib** selectively binds to and blocks FGFR4, thereby inhibiting this oncogenic signaling.[5]





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Figure 1. Mechanism of Fisogatinib action on the FGF19/FGFR4 signaling pathway.

Experimental Protocols Preparation of Fisogatinib Stock Solution (10 mM in DMSO)



This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for cell culture experiments.

Materials:

- Fisogatinib powder (MW: 503.38 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, use the following calculation:
 - Mass (mg) = 10 mmol/L * 1 mL * (1 L / 1000 mL) * 503.38 g/mol * (1000 mg / 1 g) = 5.03
 mg
- Weighing: Carefully weigh out approximately 5.03 mg of **Fisogatinib** powder and place it into a sterile vial.
- Dissolution: Add 1 mL of anhydrous DMSO to the vial containing the **Fisogatinib** powder.[1]
- Mixing: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. If
 dissolution is slow, gentle warming in a water bath or brief sonication can be used to aid the
 process.[1][2] Visually inspect the solution to ensure there are no visible particles.
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[1][2] This practice is crucial to prevent degradation from repeated freeze-thaw cycles.

Preparation of Working Solutions for Cell Culture







Working solutions should be prepared fresh for each experiment by diluting the high-concentration stock solution into cell culture medium.

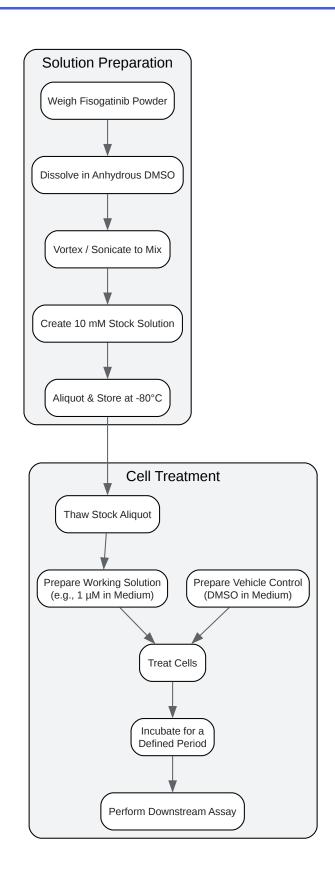
Materials:

- 10 mM Fisogatinib stock solution in DMSO
- Appropriate sterile cell culture medium
- · Sterile tubes for dilution

Procedure:

- Determine Final Concentration: Decide on the final concentration of Fisogatinib required for your experiment. For example, a final concentration of 1 μM is often used in cell-based assays.[2][3]
- Serial Dilution: Perform serial dilutions of the 10 mM stock solution in sterile cell culture medium to achieve the desired final concentration.
 - Example for 1 μM final concentration: Dilute the 10 mM stock solution 1:1000 in culture medium. For instance, add 1 μL of the 10 mM stock solution to 999 μL of culture medium.
- Vehicle Control: It is critical to include a vehicle control in your experiments. This control
 should contain the same final concentration of DMSO as the highest concentration of
 Fisogatinib used, but without the drug. This accounts for any potential effects of the solvent
 on the cells.
- Application to Cells: Mix the working solution gently by pipetting and add the appropriate volume to your cell culture plates. Ensure even distribution across the wells.
- Incubation: Incubate the cells for the desired period as determined by your experimental design. A typical incubation time can range from a few hours to several days.[2][3]





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Figure 2. Workflow for preparing and using Fisogatinib in cell culture.



Storage and Stability

The stability of **Fisogatinib** is critical for obtaining consistent experimental outcomes.

Form	Storage Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In DMSO	-80°C	2 years
-20°C	1 year	

Data sourced from MedchemExpress and Selleck Chemicals.[1][2]

To maintain compound integrity, avoid repeated freeze-thaw cycles of the stock solution by preparing single-use aliquots.[1] Studies on other compounds stored in DMSO suggest that the presence of water is a more significant factor in compound degradation than oxygen or repeated freeze-thaw cycles, reinforcing the need for anhydrous solvent.[12][13]

Conclusion

Fisogatinib is a valuable research tool for studying FGFR4-dependent signaling. By following these detailed protocols for dissolution, storage, and application in cell culture, researchers can ensure the integrity of the compound and achieve accurate and reproducible experimental results. Always include appropriate vehicle controls to account for any solvent-induced effects.

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